

Spectroscopic Characterization of Butyl(1-phenylpropyl)amine: A Technical Guide

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Compound of Interest

Compound Name: *Butyl(1-phenylpropyl)amine*

CAS No.: 92111-07-4

Cat. No.: B1268278

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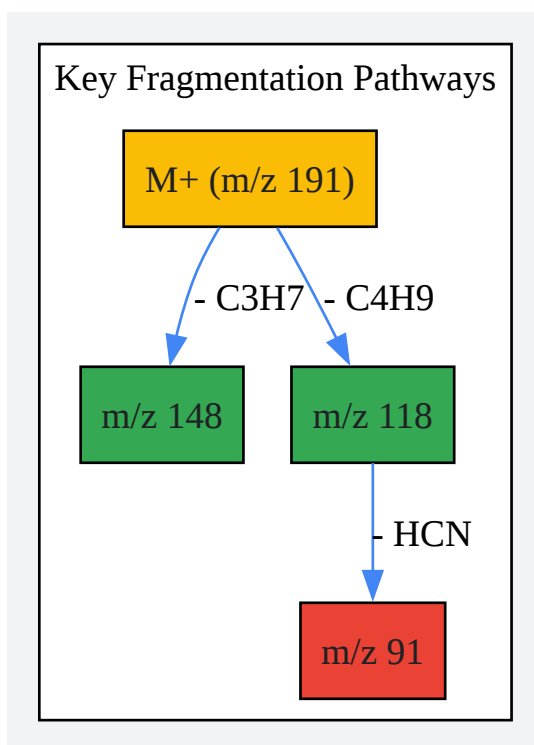
Introduction

Butyl(1-phenylpropyl)amine, a secondary amine with a chiral center, presents a compelling subject for spectroscopic analysis. Its structure, combining an aromatic ring, a chiral benzylic position, and flexible alkyl chains, gives rise to a unique spectral fingerprint. Understanding this fingerprint is paramount for researchers in drug discovery and development, where unambiguous structural confirmation and purity assessment are critical. This guide provides an in-depth exploration of the expected spectroscopic data for **Butyl(1-phenylpropyl)amine**, offering a predictive yet scientifically grounded framework for its characterization using Nuclear Magnetic Resonance (NMR) spectroscopy, Mass Spectrometry (MS), and Infrared (IR) Spectroscopy. While direct experimental spectra for this specific molecule are not readily available in public databases, this guide synthesizes data from structurally analogous compounds and first principles to provide a reliable predictive analysis.

The structural elucidation of **Butyl(1-phenylpropyl)amine**, with CAS number 92111-08-5, relies on the synergistic interpretation of data from multiple spectroscopic techniques. Each method provides a unique piece of the structural puzzle, and together they offer a comprehensive and self-validating picture of the molecule's connectivity and stereochemistry.

Molecular Structure and Atom Numbering

To facilitate the discussion of spectroscopic data, the following numbering scheme will be used for the atoms in **Butyl(1-phenylpropyl)amine**.



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- To cite this document: BenchChem. [Spectroscopic Characterization of Butyl(1-phenylpropyl)amine: A Technical Guide]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b1268278/docs#spectroscopic-characterization-of-butyl-1-phenylpropyl-amine-a-technical-guide\]](https://www.benchchem.com/product/b1268278/docs#spectroscopic-characterization-of-butyl-1-phenylpropyl-amine-a-technical-guide)

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